

Personal protective equipment for handling GE500

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Compound of Interest

Compound Name: GE500

Cat. No.: B1169089

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Essential Safety and Handling Guide for GE500

Disclaimer: The identifier "**GE500**" can refer to several commercial products. This guide is specifically for the chemical compound **GE500**, also known as polyglycerol glycidyl ether, with CAS number 118549-88-5.^{[1][2][3][4][5]} It is crucial to confirm the identity of your substance via its CAS number before following these procedures. The information provided herein is based on available safety data for this specific chemical and general laboratory best practices.

This document provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **GE500** (polyglycerol glycidyl ether). Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **GE500** (CAS 118549-88-5) is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^[1]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.^[1]
- Eye Irritation (Category 2): Causes serious eye irritation.^[1]

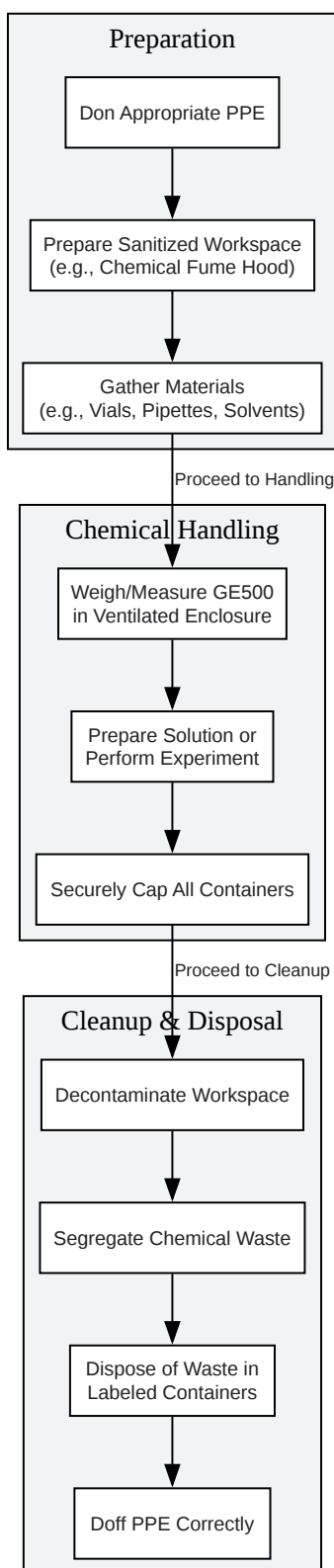
Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary method for protecting laboratory personnel from chemical hazards. A risk assessment should be conducted for any new procedure involving **GE500**.^{[6][7]} The following table summarizes the minimum PPE requirements.

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat with fully buttoned sleeves. ^{[7][8][9]}	Chemical-resistant or disposable coveralls. ^[10]
Hand Protection	Disposable nitrile gloves. Double gloving is recommended. ^{[6][10]}	Silver Shield gloves under disposable nitrile gloves for enhanced protection. ^[6]
Eye & Face Protection	Safety glasses with side-shields (marked with "Z87"). ^{[6][7]}	Full-face shield or safety goggles for splash hazards. ^{[6][8]}
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	N95 respirator or higher (e.g., full-face air-purifying respirator) if there is a risk of aerosolization or if working outside of a ventilated enclosure. ^[8]
Foot Protection	Closed-toe shoes. ^{[7][8]}	Chemical-resistant boots.

Operational Workflow for Safe Handling

The following workflow outlines the standard procedure for safely handling **GE500** from preparation to disposal. Adherence to these steps is critical for minimizing exposure and contamination.



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Figure 1. A step-by-step workflow for the safe handling of **GE500**.

Experimental Protocol: Weighing and Solubilizing GE500

This protocol details the steps for safely weighing and preparing a solution of **GE500**.

1. Preparation: 1.1. Don all required PPE as specified in the table above (lab coat, double gloves, safety glasses). 1.2. Ensure a chemical fume hood is operational and certified. 1.3. Cover the work surface within the fume hood with absorbent bench paper.[\[11\]](#) 1.4. Assemble all necessary equipment: analytical balance, weigh boats, spatulas, vials with caps, and the appropriate solvent.[\[11\]](#) 1.5. Pre-label all vials with the chemical name, concentration, date, and your initials.

2. Weighing Procedure: 2.1. Place the analytical balance inside the chemical fume hood. If this is not possible, place it as close as possible and use an enclosed balance.[\[11\]](#) 2.2. Tare the balance with a weigh boat. 2.3. Carefully transfer the desired amount of **GE500** to the weigh boat using a clean spatula. Avoid creating dust or aerosols. 2.4. Once the desired mass is obtained, record the weight.

3. Solubilization: 3.1. Carefully transfer the weighed **GE500** into the pre-labeled vial. 3.2. Using a calibrated pipette, add the calculated volume of the appropriate solvent to the vial. 3.3. Securely cap the vial. 3.4. Mix the solution by vortexing or gentle agitation until the **GE500** is fully dissolved.

4. Post-Procedure: 4.1. Tightly seal the primary container of **GE500** and return it to its designated storage location. 4.2. Decontaminate the spatula and weigh boat according to the disposal plan. 4.3. Clean the work area within the fume hood.

Disposal Plan

Proper disposal of **GE500** and associated contaminated materials is essential to prevent harm to personnel and the environment. All waste must be handled in accordance with institutional and local regulations for chemical waste.[\[12\]](#)[\[13\]](#)

- Liquid Waste:

- Collect all solutions containing **GE500** in a dedicated, clearly labeled, and sealed hazardous waste container.
- The container must be compatible with the chemical and solvent.[14][15]
- Do not mix with other incompatible waste streams.[15]
- Solid Waste:
 - All contaminated solid waste, including gloves, pipette tips, weigh boats, and empty vials, should be collected in a designated and clearly labeled chemical waste container.[16]
 - Empty **GE500** containers must be triple rinsed with a suitable solvent; the rinsate should be collected as liquid chemical waste. The rinsed container can then be disposed of in accordance with institutional guidelines.[15][16]
- Spill Cleanup:
 - In the event of a spill, immediately alert personnel in the area.
 - Use a spill kit with appropriate absorbent materials to contain and clean up the spill.
 - All materials used for spill cleanup must be disposed of as hazardous chemical waste.[16]
 - Ensure the area is well-ventilated during cleanup.

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